

CAS number and molecular weight of 1,3-propanediol-d8

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Compound of Interest

Compound Name: 1,3-Propanediol-d8

Cat. No.: B1469529

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Technical Guide: 1,3-Propanediol-d8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1,3-propanediol-d8**, a deuterated analog of 1,3-propanediol. This document outlines its chemical and physical properties, and provides a detailed, illustrative experimental protocol for its application as an internal standard in Gas Chromatography-Mass Spectrometry (GC-MS). Additionally, it visualizes the primary chemical and biological synthesis pathways of the non-deuterated 1,3-propanediol, for which the deuterated form is a crucial analytical tool.

Core Data and Properties

1,3-Propanediol-d8 is the isotopically labeled version of 1,3-propanediol, where all eight hydrogen atoms have been replaced with deuterium. This substitution makes it an ideal internal standard for quantitative analyses of 1,3-propanediol in various matrices, as it is chemically identical to the analyte but distinguishable by mass spectrometry.

Quantitative Data Summary

The key chemical and physical properties of **1,3-propanediol-d8** are summarized in the table below.

Property	Value
CAS Number	285978-25-8
Molecular Formula	C ₃ D ₈ O ₂
Molecular Weight	84.14 g/mol
Appearance	Colorless, viscous liquid
Boiling Point	214 °C (lit.)
Melting Point	-27 °C (lit.)
Density	1.162 g/mL at 25 °C
Solubility in Water	Miscible

Experimental Protocol: Quantification of 1,3-Propanediol in Biological Samples using GC-MS with 1,3-Propanediol-d8 as an Internal Standard

This section details a representative methodology for the quantification of 1,3-propanediol in a biological matrix (e.g., plasma or urine) using GC-MS. **1,3-Propanediol-d8** serves as the internal standard to correct for variations in sample preparation and instrument response. Due to the low volatility of diols, a derivatization step is necessary to improve chromatographic performance.

Materials and Reagents

- Analytes: 1,3-Propanediol, **1,3-Propanediol-d8** (Internal Standard, IS)
- Derivatization Agent: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Solvents: Pyridine (anhydrous), Ethyl Acetate (HPLC grade), Hexane (HPLC grade)
- Equipment: GC-MS system, vortex mixer, centrifuge, heating block, nitrogen evaporator, autosampler vials.

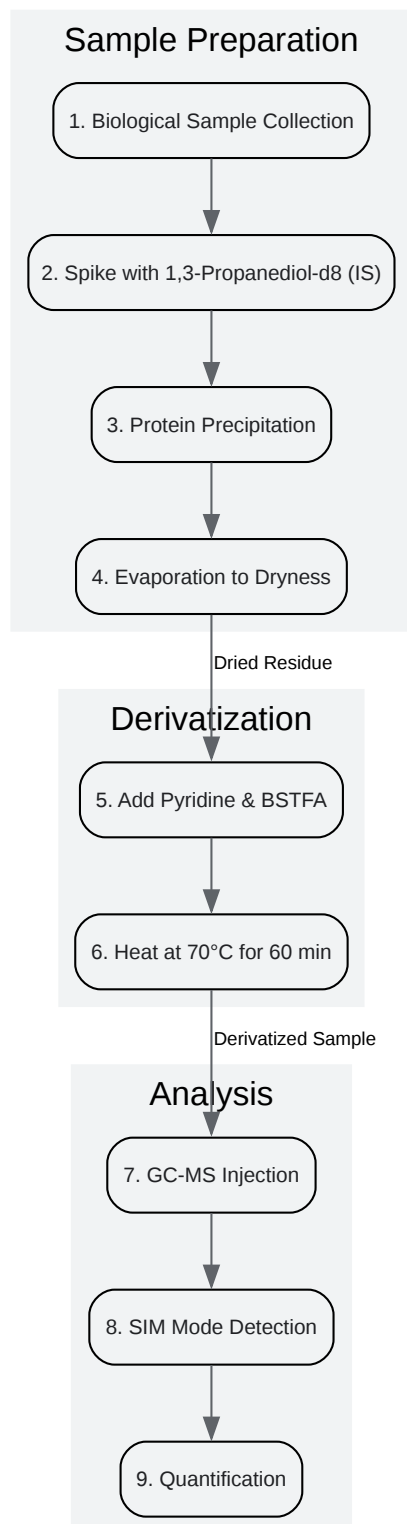
Procedure

- Sample Preparation:
 - Pipette 100 μ L of the biological sample (e.g., plasma) into a microcentrifuge tube.
 - Add 10 μ L of a known concentration of **1,3-propanediol-d8** solution (in methanol) to each sample, calibrator, and quality control sample.
 - Add 400 μ L of cold acetonitrile to precipitate proteins.
 - Vortex for 1 minute, then centrifuge at 10,000 x g for 10 minutes.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Derivatization:
 - To the dried residue, add 50 μ L of anhydrous pyridine and 50 μ L of BSTFA with 1% TMCS.
 - Tightly cap the tube and vortex briefly.
 - Heat the mixture at 70°C for 60 minutes to form the trimethylsilyl (TMS) derivatives.
 - After cooling to room temperature, transfer the derivatized sample to a GC-MS autosampler vial.
- GC-MS Analysis:
 - Injection: Inject 1 μ L of the derivatized sample into the GC-MS.
 - GC Column: Use a non-polar column, such as a DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness).
 - Oven Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: Increase to 250°C at a rate of 10°C/min.

- Hold: Hold at 250°C for 5 minutes.
- MS Detection: Operate the mass spectrometer in Selected Ion Monitoring (SIM) mode.
 - Ions for 1,3-Propanediol-TMS derivative: (Monitor characteristic ions)
 - Ions for **1,3-Propanediol-d8**-TMS derivative: (Monitor characteristic ions, which will have a mass shift corresponding to the 8 deuterium atoms)
- Quantification:
 - Construct a calibration curve by plotting the ratio of the peak area of the 1,3-propanediol derivative to the peak area of the **1,3-propanediol-d8** derivative against the concentration of the calibrators.
 - Determine the concentration of 1,3-propanediol in the unknown samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow Diagram

GC-MS Quantification Workflow



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Caption: Workflow for the quantification of 1,3-propanediol.

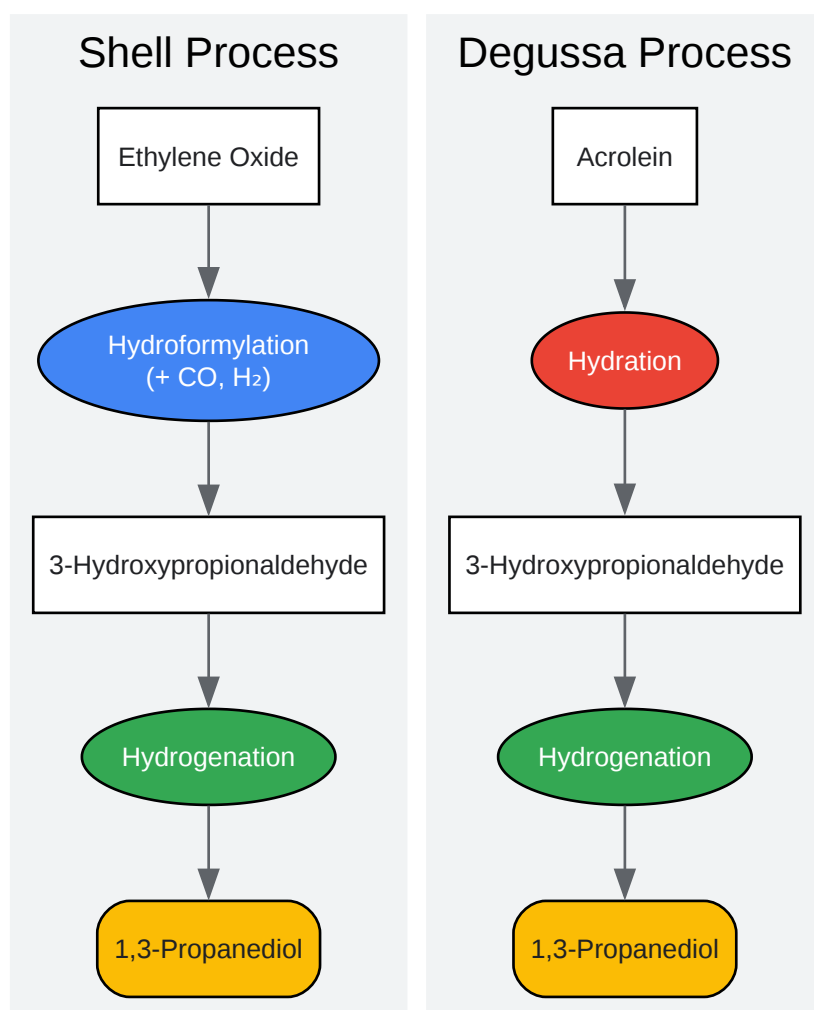
Synthesis and Biosynthesis of 1,3-Propanediol

While **1,3-propanediol-d8** is synthesized for analytical purposes, its non-deuterated counterpart is an important industrial chemical. Understanding its origins is crucial for metabolic studies where the deuterated form is used as a tracer. There are two primary industrial chemical routes and a significant biotechnological pathway for its production.

Chemical Synthesis Pathways

Industrially, 1,3-propanediol is synthesized via two main chemical routes: the hydration of acrolein or the hydroformylation of ethylene oxide.^{[1][2]}

Chemical Synthesis of 1,3-Propanediol



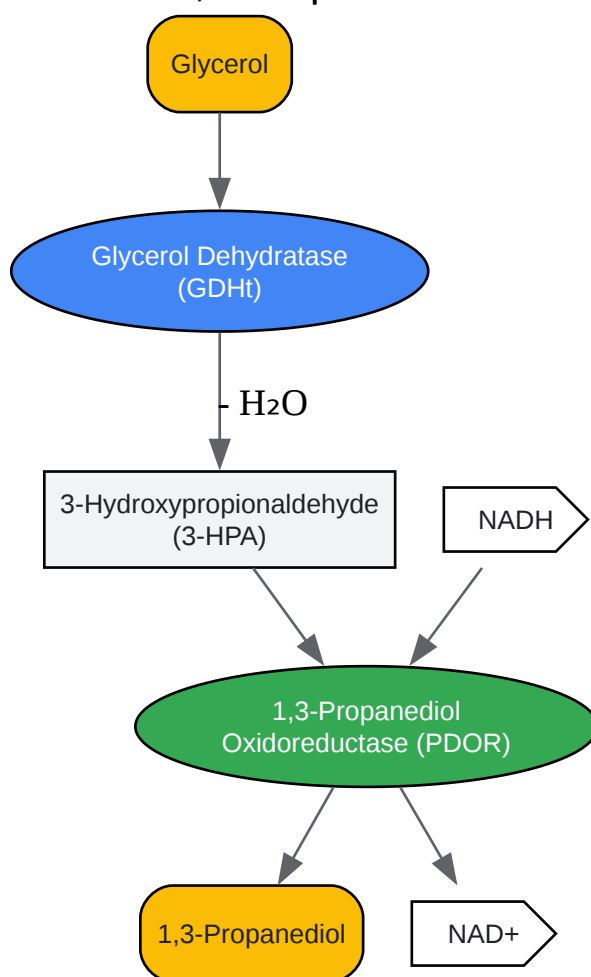
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Caption: Major industrial chemical routes to 1,3-propanediol.

Biosynthesis Pathway from Glycerol

The biotechnological production of 1,3-propanediol is an environmentally friendly alternative that typically uses glycerol, often a byproduct of biodiesel production, as a substrate.^{[1][3]} This conversion is carried out by various microorganisms, including genetically engineered strains of *E. coli*. The pathway involves a two-step enzymatic reduction.

Biosynthesis of 1,3-Propanediol from Glycerol



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Caption: Microbial conversion of glycerol to 1,3-propanediol.

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